Boneloc Bone Cement: A Technical History and Developmental Analysis

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*Boneloc*
CAS No.:	*138366-79-7*
Cat. No.:	*B160835*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

Boneloc bone cement was introduced in the early 1990s as a novel acrylic bone cement for the fixation of orthopedic implants.[1][2] Developed with the aim of addressing some of the perceived shortcomings of conventional polymethyl methacrylate (PMMA) cements, such as high polymerization exotherm and monomer leakage, **Boneloc** featured a modified chemical composition.[3][4] However, despite these initial promising characteristics, **Boneloc** was withdrawn from the market in 1995 due to high rates of early aseptic loosening and clinical failure.[5][6] This technical guide provides a comprehensive overview of the history, development, material properties, and eventual clinical failure of **Boneloc** bone cement, offering valuable insights for researchers, scientists, and professionals involved in the development of next-generation biomaterials.

Chemical Composition

Boneloc's formulation differed from traditional PMMA cements in both its liquid monomer and powder polymer components. The intention behind these modifications was to reduce the

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exothermic reaction during polymerization and to improve the biocompatibility of the cement.[3] [4]

Table 1: Composition of **Boneloc** vs. Conventional PMMA Bone Cement (Palacos® R)

Component	Boneloc	Palacos® R (Conventional PMMA)
Powder		
Polymer	Methylmethacrylate-butylmethacrylate copolymer	Polymethyl methacrylate
Initiator	Benzoyl Peroxide	Benzoyl Peroxide
Radiopacifier	Zirconium dioxide	Zirconium dioxide
Liquid		
Monomer	n-decyl-methacrylate/isobornyl methacrylate and Methylmethacrylate	Methylmethacrylate
Accelerator	N,N-dimethyl-p-toluidine and Dihydroxy-propyl-p-toluidine	N,N-dimethyl-p-toluidine
Stabilizer	Hydroquinone	Hydroquinone

Source: Abdel-Kader et al., 2001

Material Properties: A Comparative Analysis

The alterations in **Boneloc**'s chemical composition resulted in significantly different mechanical and thermal properties compared to conventional PMMA cements like Palacos®. While some of these properties were initially considered advantageous, they ultimately contributed to the cement's clinical failure.

Mechanical Properties

Independent laboratory studies revealed that **Boneloc** possessed inferior mechanical properties compared to Palacos® R, a widely used conventional bone cement. Specifically,

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Boneloc exhibited reduced tensile strength and a lower modulus of elasticity.[7] Another study investigating the tensile and fatigue characteristics of ten commercial bone cements found that **Boneloc** demonstrated the lowest cycles to failure in fatigue testing.[8]

Table 2: Comparative Mechanical Properties of **Boneloc** and Palacos® R

Property	Boneloc	Palacos® R
Compressive Strength (MPa)	70 - 90	90 - 110
Tensile Strength	Reduced compared to Palacos® R	Higher than Boneloc
Modulus of Elasticity	Lowest among tested cements	Higher than Boneloc
Fatigue Life (Cycles to Failure)	Lowest among tested cements	High

Source: Compiled from various sources, including Thanner et al. (1995) and Harper & Bonfield (2000).[7][8]

Thermal Properties

One of the intended benefits of **Boneloc**'s formulation was a lower polymerization temperature. In vivo studies confirmed that the maximum temperature at the bone-cement interface during total hip replacement with **Boneloc** was significantly lower than that observed with conventional PMMA cements.[3][9] In one study, 10 out of 11 cases had a maximum temperature below 43°C.[3]

Table 3: In Vivo Polymerization Temperature

Cement	Maximum Temperature at Bone-Cement Interface (°C)
Boneloc	Below 43°C in most cases
Conventional PMMA (e.g., Palacos®)	Can exceed 70°C

Source: Wykman and Sandersjöö, 1995.[3]

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Experimental Protocols

The evaluation of **Boneloc** bone cement involved a range of standard and advanced experimental methodologies to characterize its properties and clinical performance.

Mechanical Testing

The mechanical properties of **Boneloc** were assessed according to the guidelines of the International Organization for Standardization (ISO) 5833, "Implants for surgery — Acrylic resin cements".[4]

- Compressive Strength Test: Cylindrical specimens of cured cement are subjected to a compressive load at a constant rate of displacement until failure. The compressive strength is calculated as the maximum load sustained by the specimen divided by its cross-sectional area.

- Tensile Strength Test: Dumbbell-shaped specimens are subjected to a tensile load at a constant rate of displacement until fracture. The ultimate tensile strength is the maximum stress the specimen can withstand.

- Fatigue Testing: Specimens are subjected to cyclic loading (tension-tension or tension-compression) at a specific stress level and frequency until failure occurs. The number of cycles to failure is recorded as the fatigue life.

Radiostereometric Analysis (RSA)

RSA is a high-precision radiographic technique used to measure the three-dimensional migration and wear of implants in vivo.[10][11] Several clinical studies utilized RSA to evaluate the performance of **Boneloc**-cemented prostheses.[5][12]

General RSA Protocol:

- Marker Implantation: During the arthroplasty procedure, small, inert tantalum markers (beads) are inserted into the bone surrounding the implant and, if possible, into the implant itself.

- Stereo Radiography: At specified follow-up intervals, two simultaneous radiographs of the joint are taken from different angles using a specialized calibration cage with fiducial

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markers.

- Image Analysis: The three-dimensional coordinates of the bone and implant markers are determined from the stereo radiographs using specialized software.
- Migration Calculation: By comparing the relative positions of the bone and implant markers over time, the precise three-dimensional translation and rotation (micromotion) of the implant can be calculated with high accuracy.

Clinical Performance and Failure Analysis

Despite the theoretical advantages of its modified formulation, clinical studies consistently demonstrated the inferior performance of **Boneloc** bone cement, leading to its eventual withdrawal from the market.

High Failure Rates

Numerous clinical investigations reported unacceptably high rates of early aseptic loosening and revision surgery in patients with prostheses cemented with **Boneloc**.[1][6] Studies on both total hip and total knee arthroplasties revealed significantly greater implant migration, subsidence, and lift-off compared to prostheses fixed with conventional cements like Palacos®.[5][12] One study on total hip arthroplasty reported that 57% of cases required revision for aseptic loosening at a 9-year follow-up.

Mechanism of Failure

The primary cause of **Boneloc**'s failure is attributed to its inferior mechanical properties, particularly its low tensile strength, low modulus of elasticity, and poor fatigue resistance.[7][8] The reduced mechanical strength of the cement mantle led to early fracture and fragmentation, resulting in a loss of implant fixation and subsequent aseptic loosening.

The process of aseptic loosening is a complex biological cascade initiated by the generation of wear debris from the implant and cement. These microscopic particles trigger a chronic inflammatory response at the bone-implant interface.



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Caption: Logical flow of **Boneloc**'s failure mechanism.

Signaling Pathways in Aseptic Loosening

The biological response to wear debris involves a complex interplay of various cell types and signaling molecules. Macrophages play a central role in initiating and perpetuating the inflammatory cascade that leads to periprosthetic bone loss.

Upon phagocytosing wear particles, macrophages become activated and release a cocktail of pro-inflammatory cytokines, including Tumor Necrosis Factor-alpha (TNF-α), Interleukin-1 (IL-1), and Interleukin-6 (IL-6).[13][14] This activation is mediated through pattern recognition receptors, such as Toll-like receptors (TLRs), which trigger downstream signaling pathways, most notably the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways.[2][13]

The released cytokines act on various cells in the local environment. They promote the differentiation and activation of osteoclasts, the primary bone-resorbing cells, through the RANKL/RANK/OPG signaling axis.[13] This sustained inflammatory environment and increased osteoclastic activity lead to progressive bone resorption at the implant interface, ultimately resulting in aseptic loosening.

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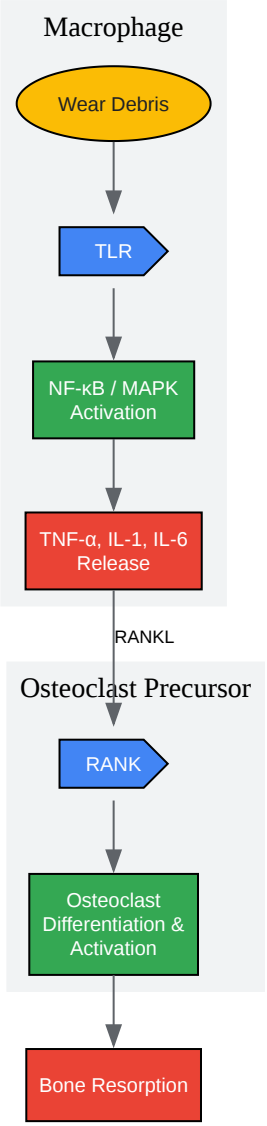

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- To cite this document: BenchChem. [Boneloc Bone Cement: A Technical History and Developmental Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160835/docs#boneloc-bone-cement-a-technical-history-and-developmental-analysis]

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